

# N-[3-(Trimethoxysilyl)propyl]ethylenediamine safety data sheet and handling precautions

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## Compound of Interest

Compound Name: N-[3-(Trimethoxysilyl)propyl]ethylenediamine

Cat. No.: B052321

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## An In-depth Technical Guide on the Safe Handling of N-[3-(Trimethoxysilyl)propyl]ethylenediamine

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile and handling requirements of chemical reagents is paramount. This technical guide provides a comprehensive overview of the safety data sheet (SDS) and handling precautions for N-[3-(Trimethoxysilyl)propyl]ethylenediamine (CAS No. 1760-24-3).

## Chemical Identification and Physical Properties

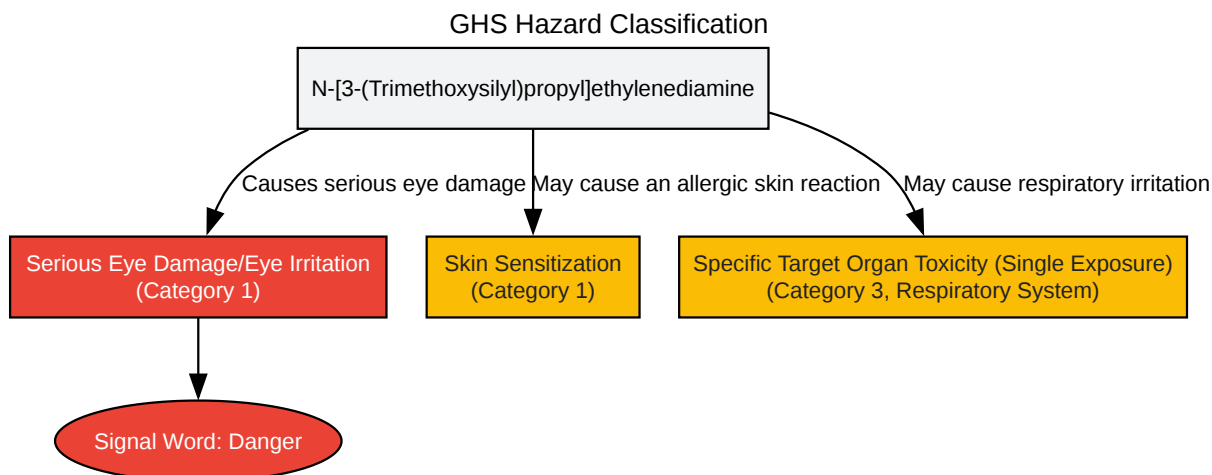
N-[3-(Trimethoxysilyl)propyl]ethylenediamine, also known as DAMO or (3-(2-Aminoethyl)aminopropyl)trimethoxysilane, is an organosilicon compound utilized as an adhesion promoter, surface modifier, and crosslinking agent.<sup>[1][2]</sup> Its fundamental physical and chemical properties are summarized below.

Property	Value
CAS Number	1760-24-3
Molecular Formula	C8H22N2O3Si
Molecular Weight	222.36 g/mol
Appearance	Clear, colorless to pale yellow liquid[3]
Odor	Amine-like
pH	10 (10 g/L in H2O at 20°C)[4]
Melting Point	0°C[4]
Boiling Point	146°C at 20 hPa[4]
Flash Point	67°C to 136°C (closed cup)[3][4]
Vapor Pressure	1.5 hPa at 20°C[4]
Relative Density	1.028 g/cm³ at 25°C[4]
Water Solubility	Miscible, but reacts with water[4]

## Hazard Identification and GHS Classification

This chemical is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are serious eye damage and skin sensitization.[1][2] It is crucial to understand these classifications to implement appropriate safety measures.

### GHS Classification Pathway



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Caption: GHS hazard classification for **N-[3-(Trimethoxysilyl)propyl]ethylenediamine**.

## Toxicological Data

Acute toxicity data is essential for risk assessment in a laboratory setting. The following table summarizes the available toxicological information.

Test	Species	Route	Value
LD50	Rat	Oral	2295 - 7460 $\mu$ L/kg[3] [4]
LD50	Rabbit	Dermal	>2000 mg/kg[5]
Draize Test	Rabbit	Eye	15 mg (Severe irritant) [3]

## Handling Precautions and Personal Protective Equipment (PPE)

Safe handling is critical to prevent exposure. This involves a combination of engineering controls, administrative controls, and personal protective equipment.

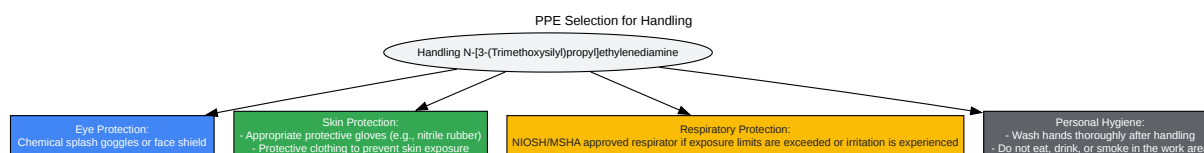
## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Ensure that an eyewash station and safety shower are readily accessible.[3]

## Personal Protective Equipment (PPE)

A hierarchical approach should be taken when selecting PPE for handling this chemical.

### Personal Protective Equipment (PPE) Selection Workflow



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Caption: Recommended PPE for handling **N-[3-(Trimethoxysilyl)propyl]ethylenediamine**.

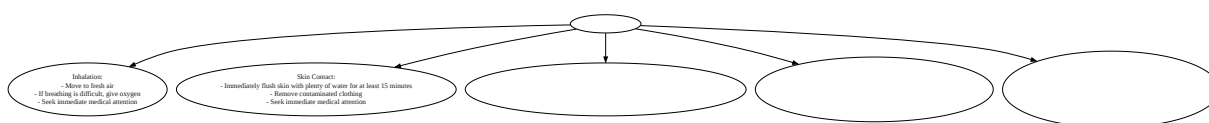
## General Handling Procedures

- Avoid contact with eyes, skin, and clothing.[3]
- Do not ingest or inhale.[3]
- Ground and bond containers when transferring material to prevent static discharge.[3]
- Keep away from heat, sparks, and open flames.[3]
- The product is moisture-sensitive and evolves flammable methanol when exposed to water or humid air.[3]

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as acids and oxidizing agents.[1][3]

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.



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